

BMS-212122 stability and storage conditions

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Compound of Interest

Compound Name: BMS-212122

Cat. No.: B1667185

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BMS-212122 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **BMS-212122**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **BMS-212122**?

A1: Solid **BMS-212122** should be stored in a dry and dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), it is best to store it at -20°C.^[1] Following these conditions helps maintain the compound's stability for over two years.^[1]

Q2: How should I store **BMS-212122** once it is in solution?

A2: Stock solutions of **BMS-212122** should be stored at 0 - 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months).^[1] Some suppliers recommend storing solutions at -80°C for up to a year.^{[2][3]}

Q3: What is the recommended solvent for dissolving **BMS-212122**?

A3: **BMS-212122** is soluble in DMSO.^{[1][2][3]} It is not soluble in water.^[1] A concentration of 50 mg/mL in DMSO is achievable, and sonication is recommended to aid dissolution.^{[2][3]}

Q4: How is **BMS-212122** shipped, and is it stable during transit?

A4: **BMS-212122** is shipped as a non-hazardous chemical at ambient temperature.[1] The compound is considered stable enough for a few weeks during ordinary shipping and time spent in customs.[1] Some suppliers may ship with blue ice.[2][3]

Q5: What should I do if I observe precipitation in my stock solution?

A5: If you observe precipitation, gently warm the solution and sonicate until the precipitate redissolves.[2][3] To prevent precipitation, ensure the stock solution is stored properly and consider preparing smaller, single-use aliquots to avoid repeated freeze-thaw cycles.

Data Presentation: Storage and Stability Summary

Form	Condition	Temperature	Duration	Shelf Life
Solid (Powder)	Dry, Dark	0 - 4°C	Short-term (days to weeks)	>2 years (if stored properly) [1]
Dry, Dark	-20°C	Long-term (months to years)	3 years[2][3]	
In Solvent (e.g., DMSO)	0 - 4°C	Short-term (days to weeks)	Not specified	
-20°C	Long-term (months)	Not specified		
-80°C	Long-term	1 year[2][3]		

Experimental Protocols

General Protocol for Assessing **BMS-212122** Stability in Solution

This protocol provides a general framework for assessing the stability of a **BMS-212122** stock solution.

Objective: To determine the stability of **BMS-212122** in a specific solvent under various storage conditions.

Materials:

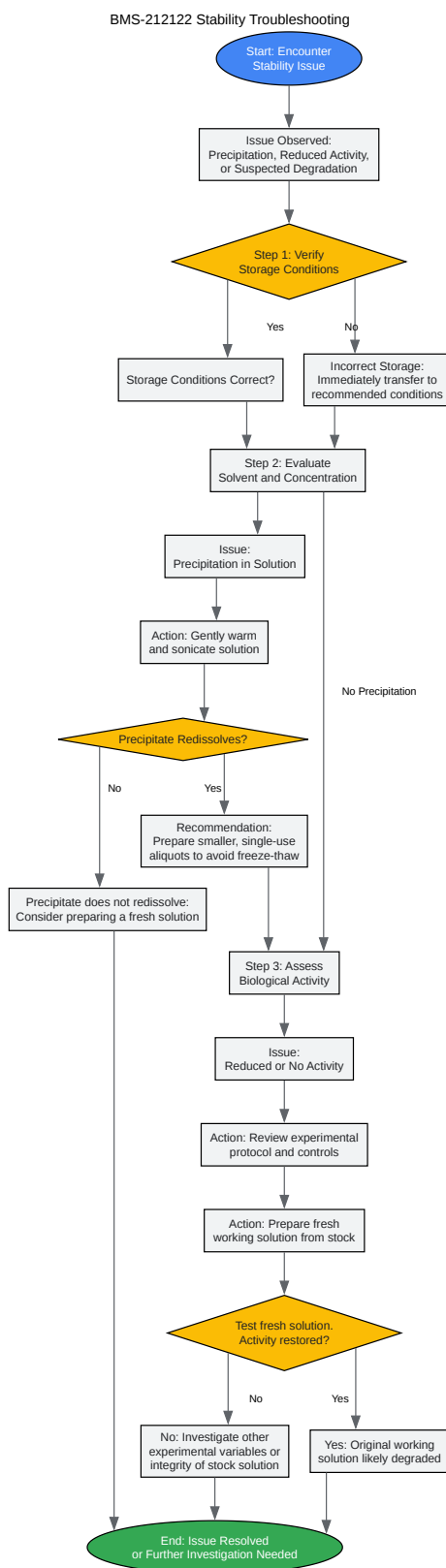
- **BMS-212122** solid powder
- Anhydrous DMSO
- Sterile, amber glass vials or polypropylene tubes
- Analytical balance
- Sonicator
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Temperature-controlled storage units (e.g., refrigerator at 4°C, freezer at -20°C, ultra-low freezer at -80°C)

Methodology:

- Preparation of Stock Solution:
 - Accurately weigh a known amount of **BMS-212122** powder.
 - Dissolve the powder in anhydrous DMSO to a final concentration of 50 mg/mL.
 - Use sonication to ensure complete dissolution.
- Aliquoting and Storage:
 - Dispense equal volumes of the stock solution into multiple amber vials or tubes.
 - Designate a set of aliquots for each storage condition to be tested (e.g., 4°C, -20°C, -80°C, and room temperature as a stress condition).
 - Include a "time zero" (T=0) sample for immediate analysis.
- Stability Testing over Time:

- At designated time points (e.g., 0, 1, 2, 4, 8, and 12 weeks), retrieve one aliquot from each storage condition.
- Allow the frozen samples to thaw completely at room temperature.
- Analyze the samples by HPLC.
- HPLC Analysis:
 - Develop an appropriate HPLC method to separate **BMS-212122** from potential degradants. This typically involves optimizing the mobile phase composition, flow rate, and detection wavelength.
 - Inject a standard solution of freshly prepared **BMS-212122** to determine its retention time and peak area.
 - Inject the samples from the stability study.
- Data Analysis:
 - Compare the peak area of **BMS-212122** in the stored samples to the peak area of the T=0 sample. A decrease in the peak area suggests degradation.
 - Calculate the percentage of **BMS-212122** remaining at each time point for each storage condition.
 - Monitor for the appearance of new peaks in the chromatogram, which would indicate the formation of degradation products.

Mandatory Visualizations



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Caption: Troubleshooting workflow for common stability issues with **BMS-212122**.

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